

2-Benzylamino-4-methylpyridine as a building block for novel compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Benzylamino-4-methylpyridine

Cat. No.: B077082

[Get Quote](#)

Application Notes and Protocols for 2-Benzylamino-4-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **2-Benzylamino-4-methylpyridine** as a versatile building block for the synthesis of novel compounds with potential therapeutic applications. The document outlines its synthesis, potential applications in kinase inhibition, and detailed experimental protocols.

Overview of 2-Benzylamino-4-methylpyridine

2-Benzylamino-4-methylpyridine (CAS: 58088-62-3) is a substituted pyridine derivative that serves as a valuable scaffold in medicinal chemistry.^{[1][2]} Its structure combines the biologically significant 2-aminopyridine motif with a benzyl group, making it an attractive starting point for developing novel therapeutics. The 2-aminopyridine core is a well-established pharmacophore found in numerous kinase inhibitors, while the benzyl group can be modified to explore structure-activity relationships (SAR) and optimize compound properties.^[3] While direct literature on this specific building block is limited, its constituent parts are prevalent in a variety of biologically active molecules, particularly kinase inhibitors and other targeted therapies.

Chemical Properties:

- Molecular Formula: $C_{13}H_{14}N_2$ [1][2]
- Molecular Weight: 198.26 g/mol [1][2]
- Melting Point: 98-100 °C [1][2]

Synthesis of 2-Benzylamino-4-methylpyridine

While a specific published protocol is not readily available, a standard and reliable method for the synthesis of **2-Benzylamino-4-methylpyridine** is via nucleophilic substitution of a leaving group on the pyridine ring or by reductive amination. The following protocol is a general procedure based on the reaction of the readily available 2-amino-4-methylpyridine.

Protocol: Synthesis via N-Alkylation

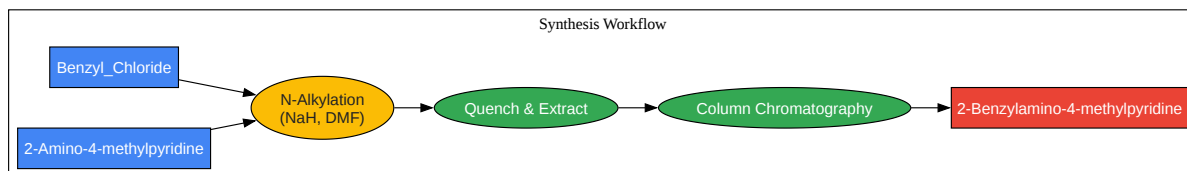
This protocol describes the synthesis from 2-amino-4-methylpyridine and benzyl chloride.

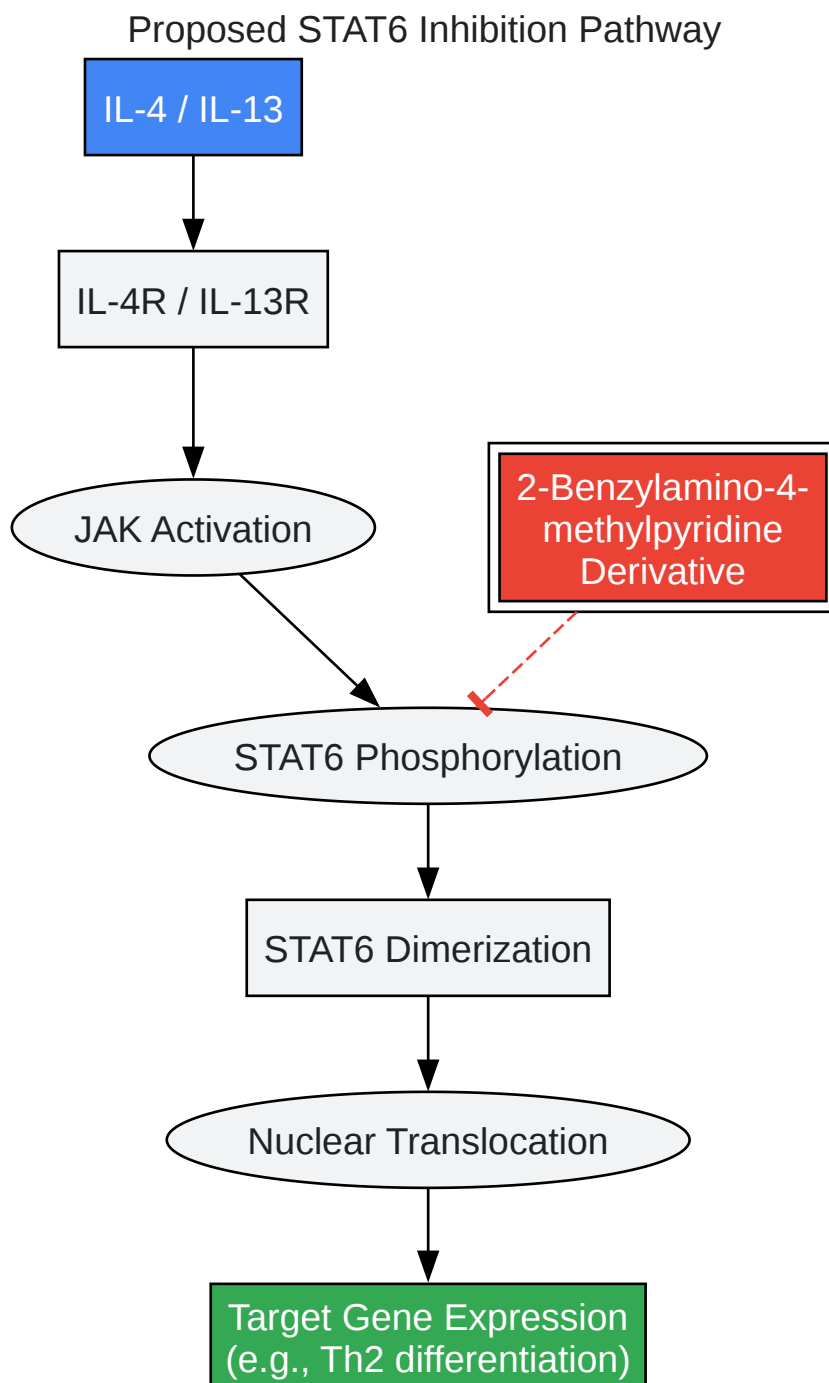
Materials:

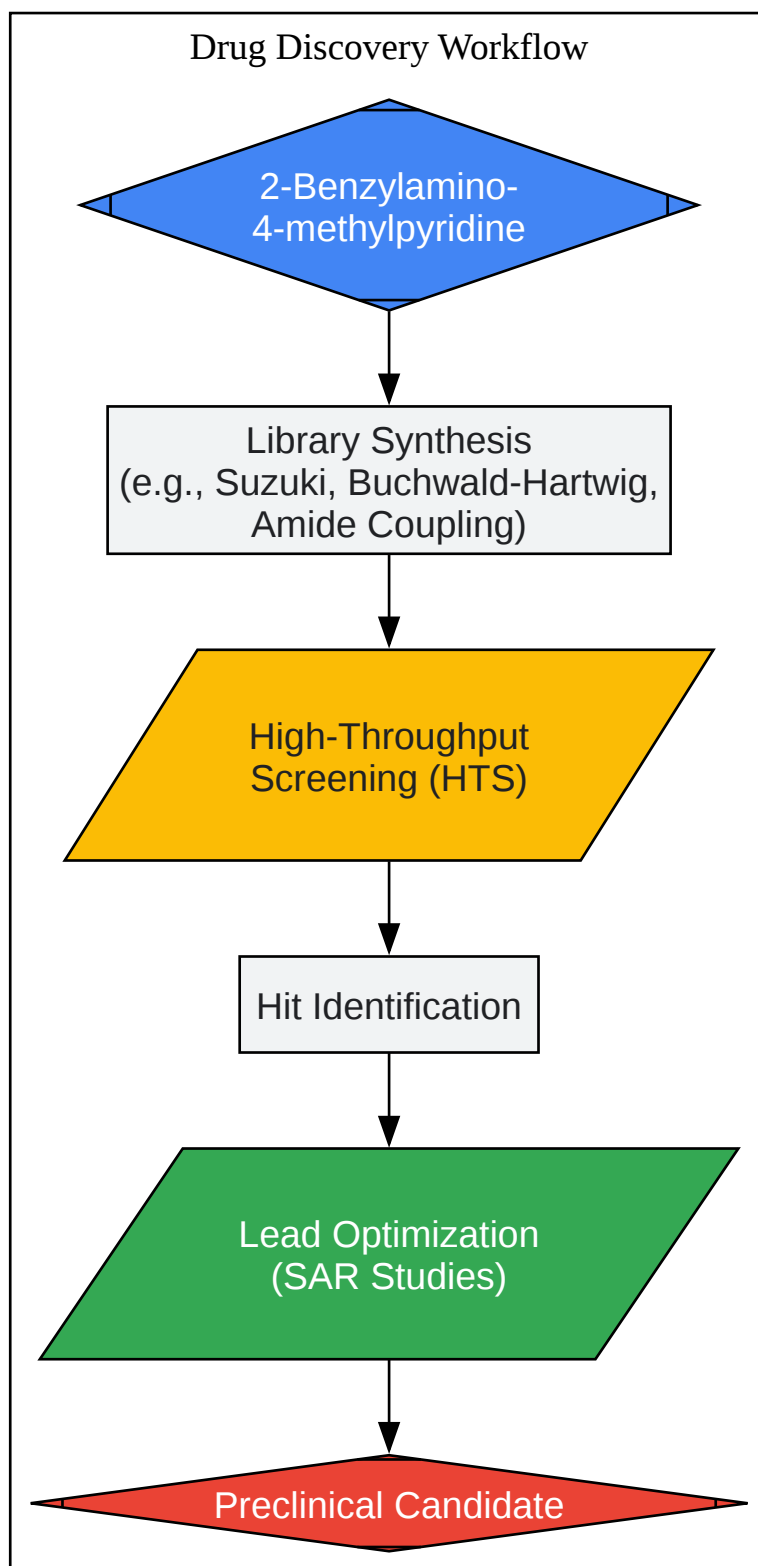
- 2-Amino-4-methylpyridine
- Benzyl chloride
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- To a flame-dried, three-neck round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 2-amino-4-methylpyridine (1.0 eq).
- Dissolve the starting material in anhydrous DMF.
- Cool the solution to 0 °C using an ice bath.
- Carefully add sodium hydride (1.2 eq) portion-wise to the stirred solution. Allow the mixture to stir at 0 °C for 30 minutes.
- Slowly add benzyl chloride (1.1 eq) dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, carefully quench the reaction by slowly adding saturated aqueous NaHCO₃ solution.
- Extract the aqueous layer with ethyl acetate (3 x volumes).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield **2-Benzylamino-4-methylpyridine**.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 58088-62-3 CAS MSDS (2-BENZYLAMINO-4-METHYLPYRIDINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 2-Aminopyridine-Based Mitogen-Activated Protein Kinase Kinase Kinase Kinase 4 (MAP4K4) Inhibitors: Assessment of Mechanism-Based Safety - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Benzylamino-4-methylpyridine as a building block for novel compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077082#2-benzylamino-4-methylpyridine-as-a-building-block-for-novel-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com